

# Application Notes and Protocols: Selenium Nanoparticles in Drug Delivery Systems

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This document provides a detailed overview of the application of selenium nanoparticles (SeNPs) as a versatile platform for drug delivery, with a particular focus on cancer therapy. It includes comprehensive experimental protocols, quantitative data summaries, and visualizations to guide researchers in the development and evaluation of SeNP-based drug delivery systems.

## Introduction to Selenium Nanoparticles in Drug Delivery

Selenium, an essential trace element, has garnered significant attention in nanomedicine due to its unique biological activities, including antioxidant, anti-inflammatory, and anticancer properties.[1][2] When formulated as nanoparticles, selenium exhibits enhanced bioavailability, lower toxicity compared to its inorganic and organic counterparts, and excellent potential as a drug carrier.[3][4][5] SeNPs can be functionalized with various molecules, such as polymers, peptides, and ligands, to improve their stability, circulation time, and targeting capabilities.[5][6]

[7] This enables the specific delivery of therapeutic agents to target sites, such as tumor tissues, thereby increasing efficacy and reducing systemic side effects.[3][4][8]

Functionalized SeNPs can act as both the therapeutic agent and the delivery vehicle, creating a synergistic effect with the loaded drug.[6] A prime example is the use of SeNPs to deliver chemotherapeutic drugs like doxorubicin (DOX), where the SeNPs themselves contribute to cancer cell death by inducing apoptosis through the generation of reactive oxygen species (ROS).[3][9][10][11]

## Quantitative Data Summary

The physicochemical properties of drug-loaded SeNPs are critical for their performance as a drug delivery system. The following tables summarize key quantitative data from studies on doxorubicin-loaded SeNPs.

Table 1: Physicochemical Characterization of Doxorubicin-Loaded SeNPs

| Formulation  | Average Size (nm) | Polydispersity Index (PDI) | Zeta Potential (mV) | Reference |
|--------------|-------------------|----------------------------|---------------------|-----------|
| SeNPs        | 50 - 150          | 0.1 - 0.3                  | -20 to -30          | [12]      |
| HA-Se@DOX    | 150 - 250         | < 0.2                      | -25 to -35          | [3][13]   |
| RGDfC-Se@DOX | ~100              | < 0.2                      | -15 to -25          | [14]      |
| FA-Se@DOX    | 40 - 110          | Not Reported               | Not Reported        | [15]      |

Table 2: Drug Loading and Release Characteristics of Doxorubicin-Loaded SeNPs

| Formulation  | Drug Loading Content (%) | Encapsulation Efficiency (%) | In Vitro Release (pH 5.4, 30h) | Reference                                |
|--------------|--------------------------|------------------------------|--------------------------------|------------------------------------------|
| HA-Se@DOX    | ~15                      | > 80                         | ~76.9%                         | <a href="#">[3]</a> <a href="#">[13]</a> |
| RGDFC-Se@DOX | Not Reported             | Not Reported                 | > 60% (48h)                    | <a href="#">[14]</a>                     |
| SeMSDox-HAL  | Not Reported             | Not Reported                 | ~61% (72h)                     | <a href="#">[9]</a>                      |

## Experimental Protocols

This section provides detailed, step-by-step protocols for the synthesis, drug loading, characterization, and in vitro evaluation of a model SeNP-based drug delivery system: Hyaluronic Acid-Coated, Doxorubicin-Loaded Selenium Nanoparticles (HA-Se@DOX).

### Protocol for Synthesis of Hyaluronic Acid-Coated Selenium Nanoparticles (HA-SeNPs)

This protocol is adapted from methodologies described in the literature for creating targeted SeNPs.[\[16\]](#)

Materials:

- Sodium selenite ( $\text{Na}_2\text{SeO}_3$ )
- Ascorbic acid (Vitamin C)
- Hyaluronic acid (HA)
- Polyethylenimine (PEI, MW = 25 kDa) (optional, for siRNA loading)
- Deionized (DI) water

Procedure:

- Prepare Stock Solutions:

- Prepare a 1 mM solution of  $\text{Na}_2\text{SeO}_3$  in DI water.
- Prepare a 4 mM solution of ascorbic acid in DI water.
- Prepare a solution of HA in DI water (e.g., 1 mg/mL).
- (Optional) Prepare a 0.001% (w/v) solution of PEI in DI water.
- Synthesize Selenium Nanoparticles (SeNPs):
  - In a clean glass beaker, add 5 mL of the 1 mM  $\text{Na}_2\text{SeO}_3$  solution.
  - While stirring vigorously, add 5 mL of the 4 mM ascorbic acid solution dropwise.
  - Continue stirring for at least 4 hours at room temperature. The formation of SeNPs is indicated by a color change to orange-red.
- Coat SeNPs with Hyaluronic Acid:
  - To the SeNP solution, add the desired amount of the HA solution (e.g., 0.5 mg of HA).
  - Continue stirring for another 4 hours at room temperature to allow for the conjugation of HA to the surface of the SeNPs.
- (Optional) Add PEI for siRNA Loading:
  - If preparing for siRNA delivery, add the 0.001% PEI solution to the HA-SeNP solution and stir for 2 hours.
- Purification:
  - Purify the HA-SeNPs by dialysis against DI water for 24-48 hours to remove unreacted reagents.
  - Store the purified HA-SeNP solution at 4°C.

## Protocol for Doxorubicin (DOX) Loading onto HA-SeNPs

Materials:

- HA-SeNP solution (from Protocol 3.1)
- Doxorubicin hydrochloride (DOX)
- Phosphate-buffered saline (PBS), pH 7.4

Procedure:

- Prepare DOX Solution:
  - Prepare a stock solution of DOX in DI water or PBS (e.g., 1 mg/mL).
- Drug Loading:
  - Add the DOX solution to the HA-SeNP solution at a specific weight ratio (e.g., 1:5 DOX to SeNPs).
  - Stir the mixture overnight at room temperature in the dark to allow for the adsorption of DOX onto the nanoparticles.
- Purification of HA-Se@DOX:
  - Remove unloaded DOX by dialysis against PBS (pH 7.4) for 24 hours, changing the dialysis buffer frequently.
  - The resulting HA-Se@DOX solution should be stored at 4°C, protected from light.

## Protocol for Characterization of HA-Se@DOX

### 3.3.1. Particle Size and Zeta Potential (Dynamic Light Scattering - DLS)

- Dilute a small aliquot of the HA-Se@DOX solution in DI water.
- Analyze the sample using a DLS instrument to determine the hydrodynamic diameter, polydispersity index (PDI), and zeta potential.

### 3.3.2. Morphology (Transmission Electron Microscopy - TEM)

- Place a drop of the diluted HA-Se@DOX solution onto a carbon-coated copper grid.

- Allow the grid to air-dry completely.
- Image the grid using a TEM to observe the size, shape, and morphology of the nanoparticles.[\[6\]](#)[\[12\]](#)

### 3.3.3. Drug Loading Quantification (UV-Vis Spectroscopy)

- After dialysis, collect the dialysate containing the unloaded DOX.
- Measure the absorbance of the dialysate at the characteristic wavelength for DOX (around 480 nm) using a UV-Vis spectrophotometer.
- Calculate the amount of unloaded DOX using a standard calibration curve.
- Determine the Drug Loading Content (DLC) and Encapsulation Efficiency (EE) using the following formulas:
  - $\text{DLC (\%)} = (\text{Weight of loaded drug} / \text{Weight of nanoparticles}) \times 100$
  - $\text{EE (\%)} = (\text{Weight of loaded drug} / \text{Initial weight of drug}) \times 100$

## Protocol for In Vitro Drug Release Study

### Materials:

- HA-Se@DOX solution
- Dialysis tubing (with an appropriate molecular weight cut-off)
- PBS at pH 7.4 (simulating physiological conditions)
- Acetate buffer at pH 5.4 (simulating the tumor microenvironment)

### Procedure:

- Place a known amount of HA-Se@DOX solution into a dialysis bag.
- Immerse the dialysis bag in a larger volume of release buffer (either pH 7.4 PBS or pH 5.4 acetate buffer).

- Maintain the setup at 37°C with gentle stirring.
- At predetermined time intervals (e.g., 1, 2, 4, 8, 12, 24, 48 hours), withdraw a small aliquot of the release buffer and replace it with an equal volume of fresh buffer.
- Quantify the amount of released DOX in the withdrawn aliquots using UV-Vis spectroscopy.
- Plot the cumulative percentage of drug release versus time.[\[14\]](#)

## Protocol for In Vitro Cytotoxicity (MTT Assay)

### Materials:

- HeLa cells (or another suitable cancer cell line)
- Cell culture medium (e.g., DMEM with 10% FBS)
- HA-Se@DOX, free DOX, and empty HA-SeNPs
- MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide)
- Dimethyl sulfoxide (DMSO)
- 96-well plates

### Procedure:

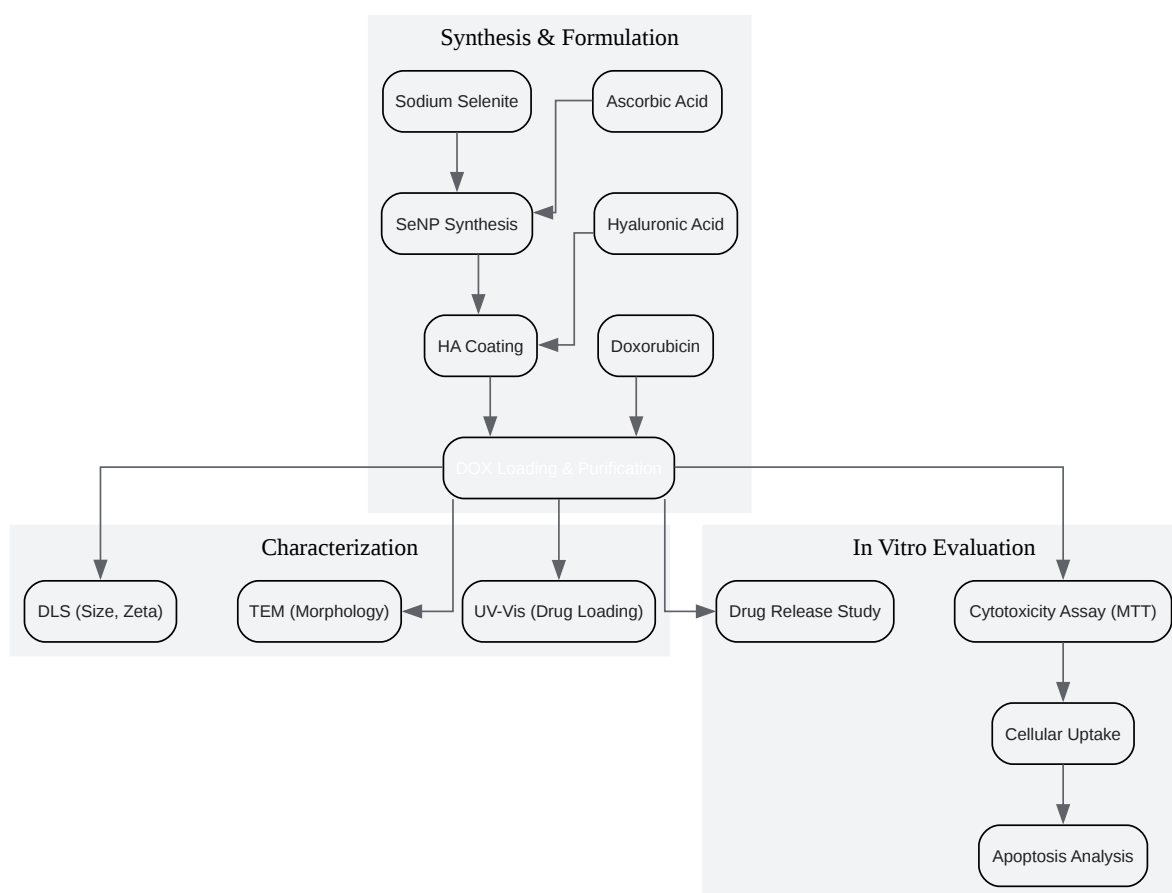
- Cell Seeding:
  - Seed HeLa cells into a 96-well plate at a density of approximately 5,000-10,000 cells per well and incubate for 24 hours to allow for cell attachment.
- Treatment:
  - Prepare serial dilutions of free DOX, HA-Se@DOX, and empty HA-SeNPs in the cell culture medium.
  - Remove the old medium from the wells and add 100 µL of the different treatment solutions. Include untreated cells as a control.

- Incubate the cells for 48-72 hours.
- MTT Assay:
  - After the incubation period, add 20  $\mu$ L of MTT solution (5 mg/mL in PBS) to each well and incubate for another 4 hours at 37°C.
  - Remove the medium containing MTT and add 150  $\mu$ L of DMSO to each well to dissolve the formazan crystals.
  - Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis:
  - Calculate the cell viability as a percentage relative to the untreated control cells.
  - Plot cell viability versus drug concentration to determine the IC<sub>50</sub> (half-maximal inhibitory concentration) values.

## Visualizations: Workflows and Signaling Pathways

### Experimental Workflow

The following diagram illustrates the overall workflow for the development and in vitro testing of HA-Se@DOX nanoparticles.

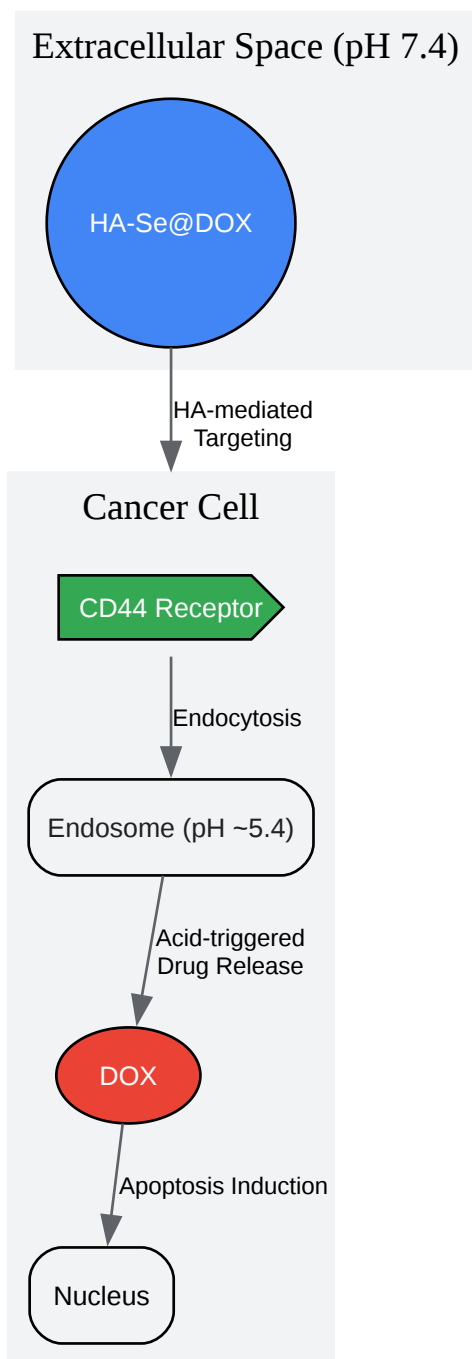


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Caption: Workflow for HA-Se@DOX synthesis, characterization, and evaluation.

## Cellular Uptake and Drug Release Mechanism

This diagram illustrates the targeted delivery and intracellular release of DOX from HA-Se@DOX nanoparticles.

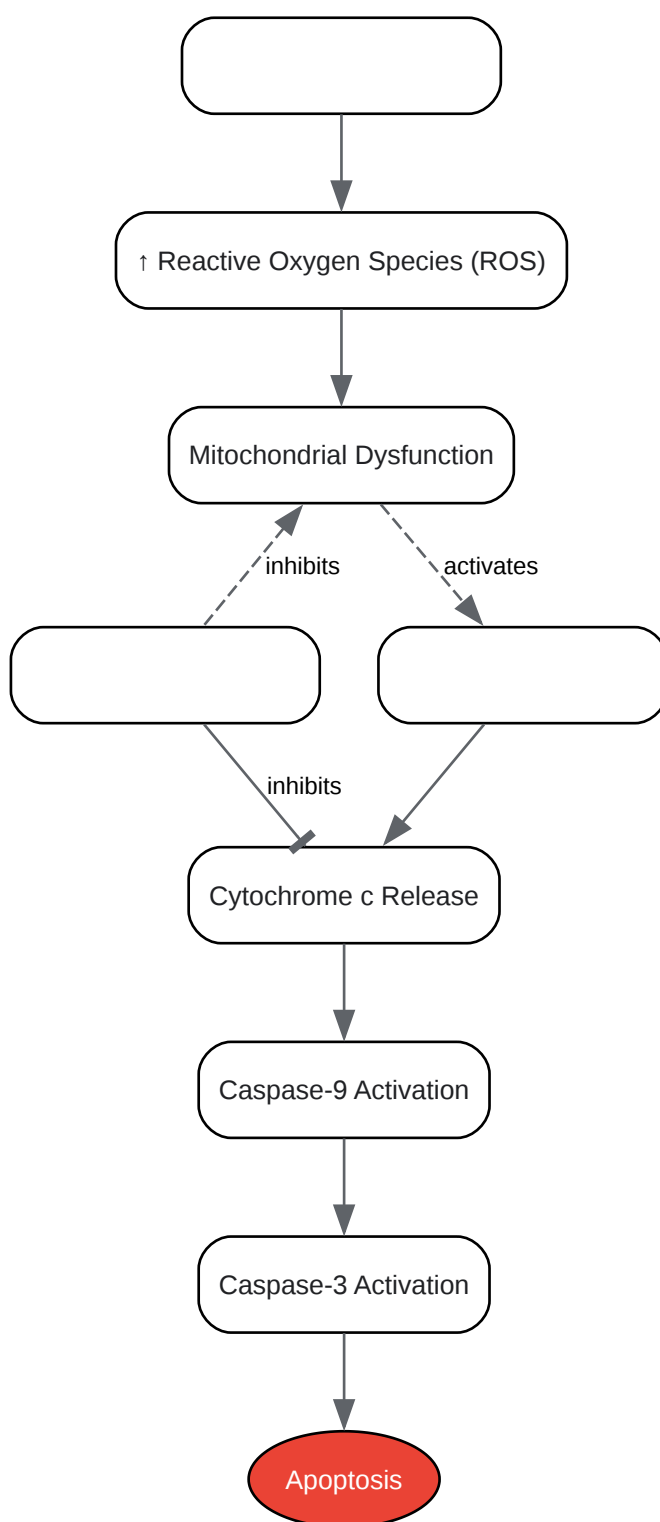


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Caption: Targeted uptake and pH-responsive drug release from HA-Se@DOX.

## Signaling Pathway for SeNP-Induced Apoptosis

Selenium nanoparticles can induce apoptosis in cancer cells by generating reactive oxygen species (ROS), which in turn modulates the Bcl-2 family of proteins, leading to the activation of the caspase cascade.[3][17][18]



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Caption: SeNP-induced apoptosis via the mitochondrial (Bcl-2) pathway.

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## References

- [1. mdpi.com \[mdpi.com\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. Doxorubicin-loaded functionalized selenium nanoparticles for enhanced antitumor efficacy in cervical carcinoma therapy - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Lentinan-functionalized selenium nanoparticles induce apoptosis and cell cycle arrest in human colon carcinoma HCT-116 cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Progress in the Surface Functionalization of Selenium Nanoparticles and Their Potential Application in Cancer Therapy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Dynamic light scattering and transmission electron microscopy in drug delivery: a roadmap for correct characterization of nanoparticles and interpretation of results - Materials Horizons \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [7. Physicochemical characterization of drug nanocarriers - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Selenium Nanoparticles: A Comprehensive Examination of Synthesis Techniques and Their Diverse Applications in Medical Research and Toxicology Studies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Doxorubicin- and Selenium-Incorporated Mesoporous Silica Nanoparticles as a Combination Therapy for Osteosarcoma - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. pubs.acs.org \[pubs.acs.org\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. diposit.ub.edu \[diposit.ub.edu\]](#)
- [13. mdpi.com \[mdpi.com\]](#)
- [14. dovepress.com \[dovepress.com\]](#)

- [15. researchgate.net \[researchgate.net\]](#)
- [16. siRNA-loaded selenium nanoparticle modified with hyaluronic acid for enhanced hepatocellular carcinoma therapy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. pubs.acs.org \[pubs.acs.org\]](#)
- [18. Biologically synthesized black ginger-selenium nanoparticle induces apoptosis and autophagy of AGS gastric cancer cells by suppressing the PI3K/Akt/mTOR signaling pathway - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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